

# Direct black 19 chemical structure and properties

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## Compound of Interest

Compound Name: Direct black 19

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## Direct Black 19: A Comprehensive Technical Guide

### Introduction

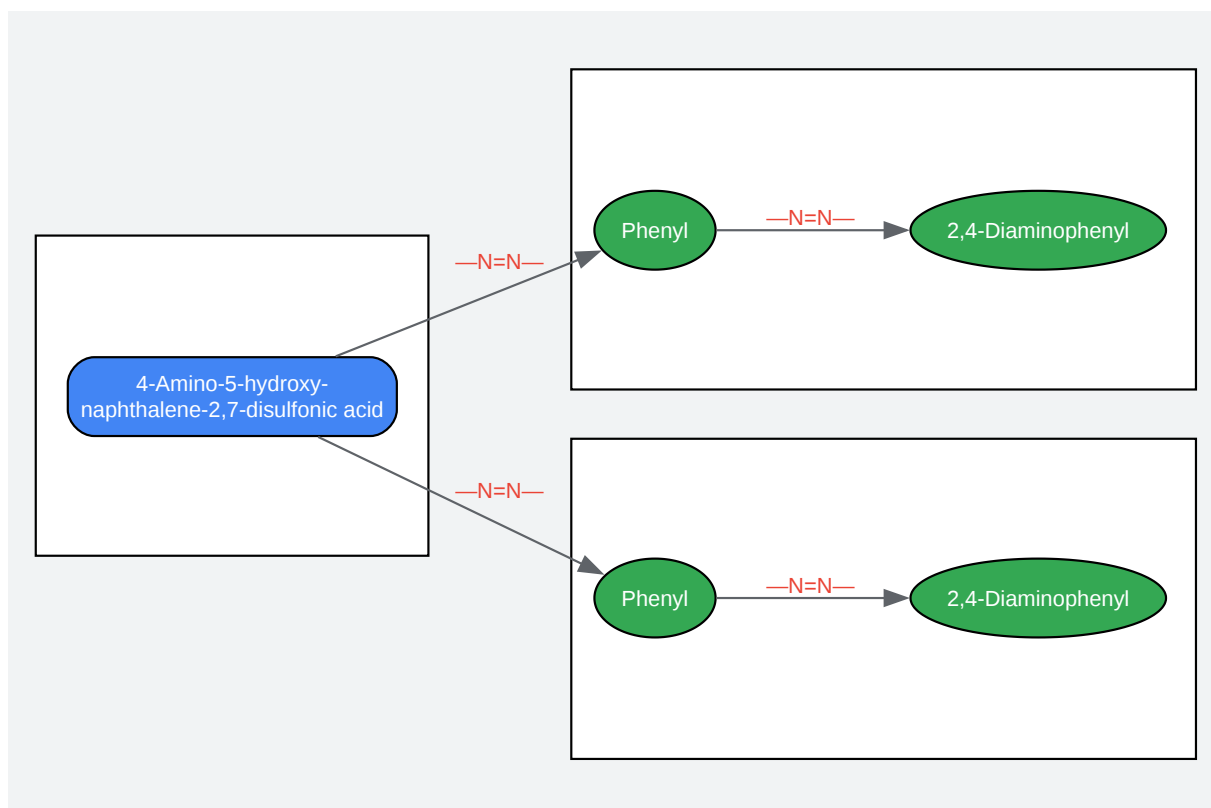
**Direct Black 19**, also known by its Colour Index name C.I. 35255, is a substantive azo dye widely utilized in various industrial applications.[1][2] As a direct dye, it possesses a high affinity for cellulosic fibers and can be applied directly to substrates like cotton, viscose, and paper without the need for a mordant.[3] This guide provides an in-depth overview of the chemical structure, physicochemical properties, applications, and toxicological profile of **Direct Black 19**, tailored for researchers and professionals in drug development and chemical sciences.

### Chemical Identity and Structure

**Direct Black 19** is a complex multi-azo dye.[2] Its chemical identity is defined by its IUPAC name, CAS registry number, and molecular formula.

- IUPAC Name: sodium 4-amino-3,6-bis[[4-[(2,4-diaminophenyl)diazenyl]phenyl]diazenyl]-5-hydroxynaphthalene-2,7-disulfonic acid[4]
- CAS Number: 6428-31-5[1][2][4][5]
- Molecular Formula:  $C_{34}H_{27}N_{13}Na_2O_7S_2$ [1][2][3][5][6]
- Synonyms: Direct Fast Black G, Indoblack GR, Kayarus Black G, Viscose Black N, and others.[1][4][7][8]

The chemical structure of **Direct Black 19** is characterized by a central 4-amino-5-hydroxynaphthalene-2,7-disulfonic acid core linked to two phenylazo groups, which are further substituted with 2,4-diaminophenyl moieties.



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Caption: Chemical structure of **Direct Black 19**.

## Physicochemical Properties

**Direct Black 19** is typically a black powder.<sup>[1][2][7][9][10][11][12]</sup> It is soluble in water, forming a greenish-black solution, and is slightly soluble in ethanol and acetone.<sup>[1][2][7][9][11][12]</sup> The dye's color is sensitive to pH and the presence of metal ions. In concentrated sulfuric acid, it appears greenish-black, turning to a reddish-black precipitate upon dilution.<sup>[1][2][7][9][10][11]</sup> An aqueous solution becomes reddish when 10% sulfuric acid is added and turns greenish-

blue with the addition of concentrated sodium hydroxide.[1][2] The presence of copper ions can cause the color to become slightly greener.[1][2][7][11][12]

## Quantitative Physicochemical Data

Property	Value	Reference
Molecular Weight	839.77 g/mol	[1][2][5][6]
Water Solubility	100 g/L (at 80 °C)	[2][7][11][12]
22.67 g/L (at 20 °C)	[10][13]	
Density	1.49 g/cm <sup>3</sup> (at 20 °C)	[10]
1.727 g/cm <sup>3</sup>	[13]	
Boiling Point	1379 °C (at 101,325 Pa)	[10][13]
Vapor Pressure	0 Pa (at 25 °C)	[10][13]
LogP	-1.5 (at 20 °C)	[10]

## Applications

**Direct Black 19** is a principal black direct dye primarily used for dyeing and printing on viscose fabrics.[1][2][3] Its applications extend to other materials, including:

- Textiles: Cotton knitwear, blankets, flannelette, silk, and wool/viscose fiber blends.[1][2][3][9] It can also be used in high-temperature dyeing of polyester blended fabrics in combination with disperse dyes.[1]
- Leather and Paper: It is also utilized in the coloring of leather and paper.[1][2][3][9]
- Other Uses: Electrochemical aluminum coloring is another application.[1][2][9]

## Toxicology and Safety

The safety profile of **Direct Black 19** has been evaluated in several studies. It is classified as an irritant, potentially causing skin and serious eye irritation, as well as respiratory irritation.[4][6][14][15]

## Genotoxicity

- Ames Test: In the Salmonella/microsome mammalian test, **Direct Black 19** was found to be an indirect mutagen, inducing frameshift reverse mutations in strains TA-1538 and TA-98, particularly after metabolic activation.<sup>[14]</sup> The mutagenic activity increased significantly after reduction with dithionite.<sup>[4][14]</sup>
- DNA Repair Assay: In an in vitro DNA repair assay using primary rat hepatocyte cultures, **Direct Black 19** did not induce concentration-related DNA repair synthesis.<sup>[4][14]</sup> This suggests that in vivo reduction of the azo dye may be necessary for its genotoxicity.<sup>[4][14]</sup>

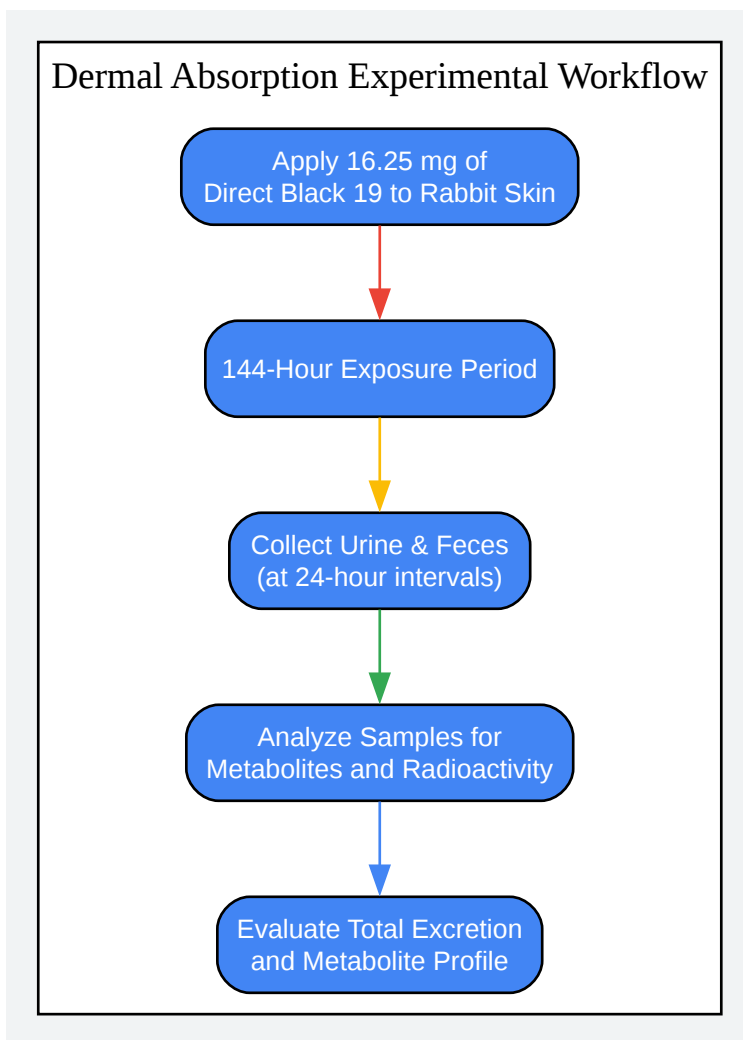
## Dermal Absorption

A study on rabbit skin was conducted to evaluate the dermal breakdown and absorption of the disodium salt of C.I. **Direct Black 19**.

### Experimental Protocol: Dermal Absorption Study

The protocol for the dermal absorption study is outlined below.

- Test Substance Application: 16.25 mg of the test substance was applied to the skin of rabbits.<sup>[4][14]</sup>
- Exposure Duration: The exposure period was 144 hours.<sup>[4][14]</sup>
- Sample Collection: Urine and feces were collected at 24-hour intervals throughout the 144-hour period.<sup>[4][14]</sup>
- Analysis: The collected samples were analyzed for the presence of the substance and its standard metabolites.
- Results: The total recovery of activity was approximately 25% (17.12% in urine and 7.87% in feces).<sup>[4][14]</sup> Standard metabolites were not detected.<sup>[4][14]</sup>



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